

# Synonyms and CAS number for heptanal dimethyl acetal.

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## Compound of Interest

Compound Name: 1,1-Dimethoxyheptane

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## Heptanal Dimethyl Acetal: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Heptanal dimethyl acetal, also known by its systematic name **1,1-dimethoxyheptane**, is an organic compound with the chemical formula  $C_9H_{20}O_2$ .<sup>[1]</sup> It is primarily recognized for its characteristic green, fruity, and slightly fatty aroma, which has led to its widespread use in the fragrance and flavor industries.<sup>[2]</sup> While its primary applications are in consumer products, a comprehensive understanding of its chemical properties, synthesis, and safety profile is essential for researchers and professionals across various scientific disciplines, including those in drug development who may encounter this or structurally related compounds.

This technical guide provides an in-depth overview of heptanal dimethyl acetal, including its synonyms, chemical identifiers, physicochemical properties, a detailed experimental protocol for its synthesis, and a summary of its known applications and safety data.

### Chemical Identification and Synonyms

Proper identification of chemical compounds is crucial for scientific accuracy. Heptanal dimethyl acetal is known by several synonyms, and its unique CAS number ensures unambiguous identification.

Identifier	Value
CAS Number	10032-05-0[2]
Systematic Name	1,1-Dimethoxyheptane[1]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O <sub>2</sub> [1]
Molecular Weight	160.25 g/mol [1]
SMILES	CCCCCCC(OC)OC[3]
InChIKey	BBMCNYFBAIUERL-UHFFFAOYSA-N[3]

A comprehensive list of synonyms is provided below for cross-referencing purposes:

- Aldehyde C-7 dimethyl acetal[2]
- Enanthal dimethyl acetal
- Heptaldehyde dimethyl acetal[2]
- Heptane, 1,1-dimethoxy-[2]
- n-Heptanal dimethyl acetal

## Physicochemical Properties

The physical and chemical properties of heptanal dimethyl acetal are summarized in the table below. This data is essential for its handling, storage, and application in various experimental and industrial settings.

Property	Value
Appearance	Colorless oily liquid[1]
Odor	Green, herbaceous, somewhat nutty[1]
Boiling Point	183 °C at 760 mmHg[4]
Density	0.832 g/mL at 25 °C[4]
Refractive Index	1.405 - 1.415 at 20 °C[1]
Flash Point	136 °F (57.8 °C)[4][5]
Solubility	Insoluble in water; soluble in organic solvents and oils[1]

## Synthesis of Heptanal Dimethyl Acetal

Heptanal dimethyl acetal is synthesized through the acid-catalyzed acetalization of heptanal with methanol.[6] This reaction involves the nucleophilic addition of two equivalents of methanol to the carbonyl group of heptanal, forming a stable acetal and water as a byproduct. The reaction is reversible and is typically driven to completion by removing the water that is formed.

## Experimental Protocol: Acid-Catalyzed Acetalization

This protocol describes a general method for the synthesis of heptanal dimethyl acetal.

Materials:

- Heptanal
- Methanol
- Anhydrous acid catalyst (e.g., hydrochloric acid, p-toluenesulfonic acid)
- Drying agent (e.g., anhydrous sodium sulfate)
- Sodium bicarbonate solution
- Brine solution

- Organic solvent for extraction (e.g., diethyl ether)

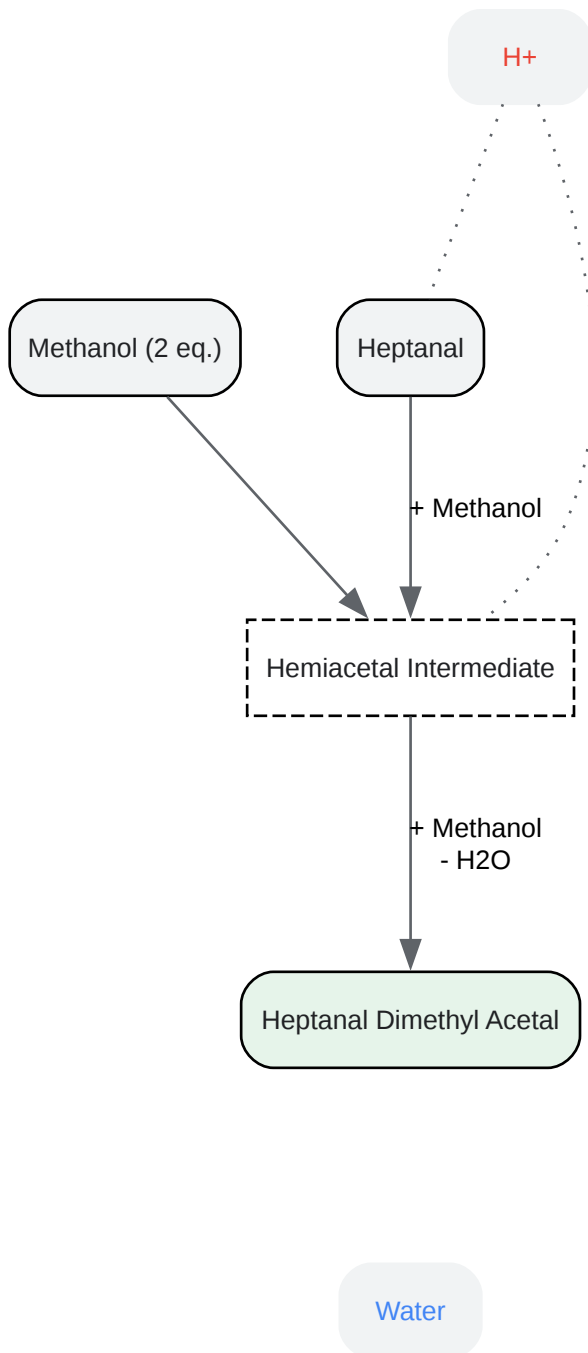
Procedure:

- To a stirred solution of heptanal in an excess of methanol, add a catalytic amount of a strong acid (e.g., 0.1 mol% hydrochloric acid).<sup>[7][8]</sup>
- The reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by gas chromatography (GC).
- Upon completion of the reaction, the mixture is neutralized with a saturated solution of sodium bicarbonate.
- The excess methanol is removed under reduced pressure.
- The residue is diluted with an organic solvent such as diethyl ether and washed with water and then with brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated.
- The crude product is then purified by distillation under reduced pressure to yield pure heptanal dimethyl acetal.

Note: The specific quantities of reactants and reaction conditions may be optimized to improve yield and purity.

## Synthesis Pathway Diagram

## Synthesis of Heptanal Dimethyl Acetal

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Caption: Acid-catalyzed synthesis of heptanal dimethyl acetal from heptanal and methanol.

## Applications

The primary application of heptanal dimethyl acetal is as a fragrance and flavoring agent.<sup>[1]</sup> Its green and fruity notes are utilized in a variety of consumer products, including perfumes, soaps, detergents, and food products. In the flavor industry, it can impart a natural-tasting profile to fruit and vegetable flavors.<sup>[2]</sup>

For professionals in drug development, while there are no direct pharmaceutical applications for heptanal dimethyl acetal as an active ingredient, its well-characterized nature and safety profile are relevant. Compounds of this class (acetals) are sometimes used as protecting groups in the synthesis of more complex molecules. Furthermore, understanding the toxicological profile of such widely used chemicals is a part of the broader knowledge base required in pharmaceutical sciences.

## Safety and Toxicology

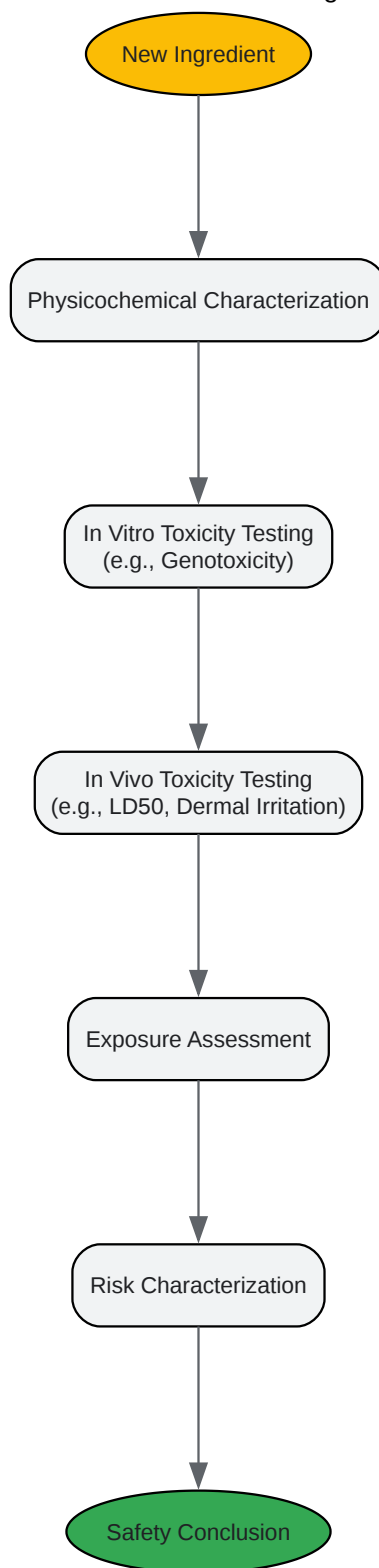
The safety of heptanal dimethyl acetal has been evaluated, particularly in the context of its use in consumer products. The Research Institute for Fragrance Materials (RIFM) has published a safety assessment for this ingredient.<sup>[9]</sup> Key toxicological data are summarized below:

Metric	Value
Oral LD50 (Rat)	> 5000 mg/kg <sup>[2]</sup>
Dermal LD50 (Rabbit)	> 5000 mg/kg <sup>[2]</sup>

Human experience with an 8% solution showed no irritation or sensitization.<sup>[2]</sup> As with any chemical, appropriate personal protective equipment should be used when handling the pure substance.

## Logical Workflow for Safety Assessment

## Safety Assessment Workflow for a Fragrance Ingredient

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Caption: A generalized workflow for the safety assessment of a fragrance ingredient.

## Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a suitable method for the analysis of heptanal dimethyl acetal. The compound's volatility allows for its separation by GC, and its mass spectrum provides a unique fingerprint for identification and quantification. The analysis of aldehydes, the precursors to acetals, is well-established and often involves derivatization to improve chromatographic behavior and detection limits; however, the acetal itself is generally stable enough for direct GC-MS analysis.<sup>[10]</sup>

## Conclusion

Heptanal dimethyl acetal is a well-characterized chemical with significant applications in the fragrance and flavor industries. For researchers and drug development professionals, it serves as a case study for a compound with a well-defined synthesis, a favorable safety profile for its intended uses, and established analytical methods for its characterization. While not a direct pharmaceutical agent, the principles of its synthesis, analysis, and safety assessment are broadly applicable across the chemical and pharmaceutical sciences.

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